

# An In-depth Technical Guide to Ethyl 2-methylcyclohexanecarboxylate

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## Compound of Interest

Compound Name: *Ethyl 2-methylcyclohexanecarboxylate*

Cat. No.: *B8740807*

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## Introduction

**Ethyl 2-methylcyclohexanecarboxylate** is an organic compound belonging to the class of alicyclic esters. Its structure, featuring a substituted cyclohexane ring, makes it a molecule of interest in various fields of chemical synthesis. This technical guide provides a comprehensive overview of the available data on **Ethyl 2-methylcyclohexanecarboxylate**, including its chemical properties, a plausible synthetic route, and a discussion of the potential pharmacological relevance of the broader class of substituted cyclohexanecarboxylates.

It is important to note that a specific CAS (Chemical Abstracts Service) number for **Ethyl 2-methylcyclohexanecarboxylate**, including its cis- and trans-isomers, is not consistently reported in major chemical databases, suggesting it may not be a commonly commercialized or extensively studied compound. Publicly available experimental data on its physical properties and specific applications are also limited. Therefore, this guide supplements the available information on the target compound with data from closely related analogs to provide a comprehensive overview for research and development purposes.

## Chemical and Physical Properties

While experimental physical properties such as boiling point and density for **Ethyl 2-methylcyclohexanecarboxylate** are not readily available, computational data from reputable sources like PubChem provide estimated values. These properties are crucial for handling, purification, and use in synthetic protocols.

| Property                                | Value                                              | Source     |
|-----------------------------------------|----------------------------------------------------|------------|
| Molecular Formula                       | C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>     | PubChem[1] |
| Molecular Weight                        | 170.25 g/mol                                       | PubChem[1] |
| IUPAC Name                              | ethyl 2-methylcyclohexane-1-carboxylate            | PubChem[1] |
| Synonyms                                | 2-methyl-cyclohexane-1-carboxylic acid ethyl ester | PubChem[1] |
| Computed XLogP3                         | 3.1                                                | PubChem[1] |
| Computed Hydrogen Bond Donor Count      | 0                                                  | PubChem[1] |
| Computed Hydrogen Bond Acceptor Count   | 2                                                  | PubChem[1] |
| Computed Rotatable Bond Count           | 3                                                  | PubChem[1] |
| Computed Exact Mass                     | 170.130679813 Da                                   | PubChem[1] |
| Computed Monoisotopic Mass              | 170.130679813 Da                                   | PubChem[1] |
| Computed Topological Polar Surface Area | 26.3 Å <sup>2</sup>                                | PubChem[1] |
| Computed Heavy Atom Count               | 12                                                 | PubChem[1] |

## Synthesis and Experimental Protocols

A definitive, detailed experimental protocol for the synthesis of **Ethyl 2-methylcyclohexanecarboxylate** is not readily available in the surveyed literature. However, a plausible and common method for its preparation is the Fischer esterification of 2-methylcyclohexanecarboxylic acid with ethanol in the presence of an acid catalyst. Another potential route is the catalytic hydrogenation of a corresponding unsaturated precursor, such as ethyl 2-methylcyclohex-2-ene-1-carboxylate.

## General Experimental Protocol: Fischer Esterification

This protocol is a representative method for the synthesis of esters from carboxylic acids and alcohols.

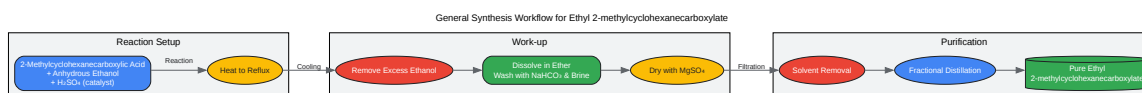
Materials:

- 2-Methylcyclohexanecarboxylic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-methylcyclohexanecarboxylic acid in an excess of anhydrous ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **ethyl 2-methylcyclohexanecarboxylate**.
- Purify the crude product by fractional distillation under reduced pressure.



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A generalized workflow for the synthesis of **Ethyl 2-methylcyclohexanecarboxylate**.

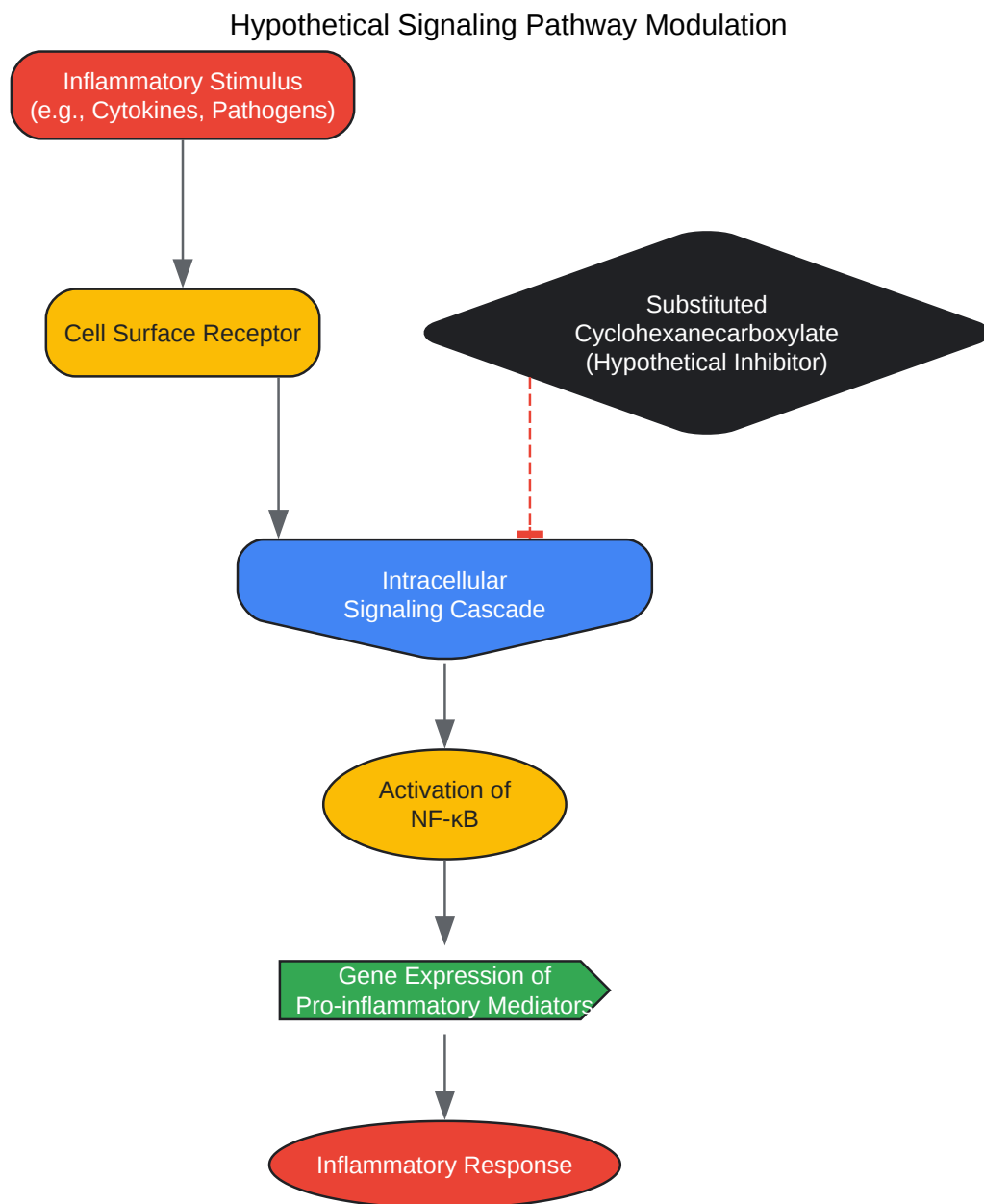
## Potential Applications in Drug Development and Signaling Pathways

While there is no specific literature detailing the use of **Ethyl 2-methylcyclohexanecarboxylate** in drug development, the cyclohexane scaffold and its derivatives are of significant interest in medicinal chemistry. Functionally substituted

cyclohexane derivatives have been reported to possess a wide range of biological activities, including antimicrobial, anti-inflammatory, analgesic, and anticancer properties.<sup>[2][3]</sup>

The lipophilic nature of the cyclohexane ring can be advantageous for modulating the pharmacokinetic properties of a drug candidate, such as its absorption, distribution, metabolism, and excretion (ADME). The introduction of various functional groups onto the cyclohexane ring allows for the fine-tuning of these properties and the interaction with biological targets.

Given the broad spectrum of activities of related compounds, it is plausible that derivatives of **Ethyl 2-methylcyclohexanecarboxylate** could be explored as modulators of various signaling pathways. For instance, many anti-inflammatory drugs target pathways involving enzymes like cyclooxygenases (COX-1 and COX-2) or signaling molecules such as nuclear factor-kappa B (NF-κB).



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A hypothetical modulation of an inflammatory signaling pathway by a substituted cyclohexanecarboxylate.

## Safety and Handling

Specific safety and toxicity data for **Ethyl 2-methylcyclohexanecarboxylate** are not available. However, based on the general properties of similar organic esters, the following precautions should be observed:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.
- **Fire Safety:** Keep away from open flames and sources of ignition. Esters are generally flammable.
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

In case of contact with skin or eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. If ingested, seek medical attention. A material safety data sheet (MSDS) for a closely related compound should be consulted for more detailed safety information.

## Conclusion

**Ethyl 2-methylcyclohexanecarboxylate** is a compound with a well-defined chemical structure but limited publicly available experimental data. While its specific CAS number and applications in drug development are not well-documented, the broader class of substituted cyclohexanecarboxylates holds potential in medicinal chemistry due to their diverse biological activities. The information and general protocols provided in this guide are intended to serve as a foundation for researchers and scientists interested in exploring the synthesis and potential applications of this and related molecules. Further research is warranted to fully characterize the physicochemical properties, biological activities, and potential therapeutic applications of **Ethyl 2-methylcyclohexanecarboxylate**.

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## References

- 1. Ethyl 2-methylcyclohexanecarboxylate | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 10773477 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
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